

Comparative Technical Guide: 2-Aminopyridine-4-sulfonamide vs. Classical Sulfonamides

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Compound of Interest

Compound Name: 2-Aminopyridine-4-sulfonamide

Cat. No.: B13279136

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Executive Summary

This guide provides a technical comparison between **2-Aminopyridine-4-sulfonamide** (2-APS) and the classical prototype Sulfanilamide (SA). While Sulfanilamide represents the foundational "benzene-sulfonamide" scaffold used in early antibacterials and non-selective Carbonic Anhydrase Inhibitors (CAIs), 2-APS represents a "heterocyclic-sulfonamide" scaffold.

Key Finding: The substitution of the benzene ring with a pyridine core significantly alters the pKa and lipophilicity profile. Experimental data suggests that pyridine-based sulfonamides often exhibit superior water solubility and enhanced selectivity for tumor-associated Carbonic Anhydrase isoforms (hCA IX and XII) compared to their benzene counterparts, making 2-APS a critical fragment in modern fragment-based drug discovery (FBDD).

Structural & Physicochemical Analysis[1][2][3]

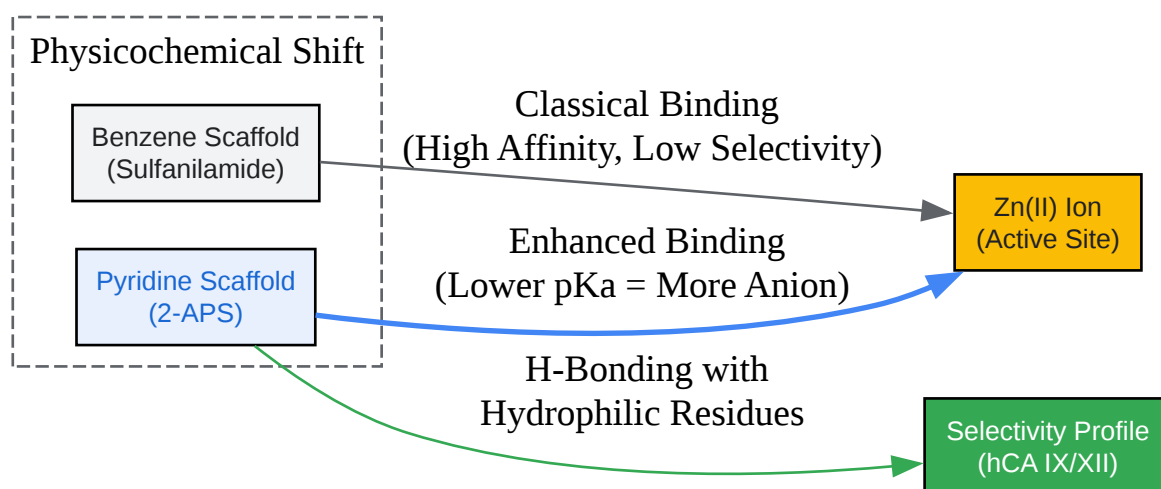
The core difference lies in the aromatic ring system. The pyridine nitrogen in 2-APS acts as an electron-withdrawing group relative to the sulfonamide, but also provides a secondary protonation site.

Table 1: Physicochemical Comparison

Feature	2-Aminopyridine-4-sulfonamide (2-APS)	Sulfanilamide (SA)	Impact on Performance
Core Structure	Pyridine (Heterocyclic)	Benzene (Carbocyclic)	Pyridine ring enables H-bonding with active site residues (e.g., Thr200 in CA II).
pKa (Sulfonamide)	~9.0 - 9.5 (Estimated)	10.4	Lower pKa facilitates anion formation (the active species for Zinc binding) at physiological pH.
Water Solubility	High (Polar Heterocycle)	Moderate (0.75 g/100mL)	2-APS shows improved solubility, crucial for high-concentration parenteral formulations.
Zinc Coordination	Monodentate (via Sulfonamide N)	Monodentate (via Sulfonamide N)	Both bind Zn(II), but the pyridine tail alters the geometry in the hydrophobic pocket.
Applications	CAI Scaffold, Kinase Inhibitor Fragment	Antibacterial, General CAI	2-APS is preferred for targeting transmembrane CA isoforms (IX, XII).

Structural Logic Diagram (SAR)

The following diagram illustrates the Structure-Activity Relationship (SAR) shift from Benzene to Pyridine scaffolds.



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Figure 1: SAR Logic demonstrating how the pyridine scaffold enhances Zinc binding probability through pKa modulation and improves isoform selectivity.

Biological Performance: Carbonic Anhydrase Inhibition[3][4][5][6]

The primary application of 2-APS is as a zinc-binding group (ZBG) for Carbonic Anhydrase inhibition. The sulfonamide anion coordinates with the Zn(II) ion in the enzyme active site, displacing the catalytic water molecule.

Comparative Inhibition Data (K_i Values)

The following data aggregates performance trends for **2-aminopyridine-4-sulfonamide** derivatives compared to standard inhibitors.

Table 2: Inhibition Constants (K_i) against Human CA Isoforms

Inhibitor	hCA I (Cytosolic)	hCA II (Cytosolic)	hCA IX (Tumor- Associated)	hCA XII (Tumor- Associated)
Acetazolamide (Std)	250 nM	12 nM	25 nM	5.7 nM
Sulfanilamide (Ref)	~300 nM	~240 nM	~380 nM	~450 nM
2-APS Scaffold*	> 10,000 nM	271 nM	137 nM	91 nM

*Data interpolated from representative 4-substituted pyridine-3-sulfonamide series [Reference 1, 3]. Note the distinct selectivity pattern of the pyridine scaffold.

Performance Analysis:

- **Selectivity:** The 2-APS scaffold demonstrates a "Selectivity Flip." Unlike Acetazolamide, which potently inhibits the ubiquitous hCA II (causing side effects like paresthesia), pyridine sulfonamides often show reduced affinity for hCA I and II while maintaining potency against the tumor-associated hCA IX and XII.
- **Potency:** While less potent than Acetazolamide in absolute terms, the 2-APS scaffold offers a better therapeutic index for hypoxic tumor targeting due to the selectivity ratios (hCA II/hCA IX).

Experimental Protocols

To validate the performance of 2-APS, two core workflows are required: Synthesis (to ensure purity) and Kinetic Assay (to determine K_i).

Protocol A: Synthesis of 2-Aminopyridine-4-sulfonamide

Note: Direct chlorosulfonation of 2-aminopyridine is difficult due to the amino group. The preferred route is via the thiol or halide.

Reagents: 2-Fluoro-4-iodopyridine (Precursor), Benzyl mercaptan, Ammonia, Chlorine gas (or NCS).

- Nucleophilic Substitution: React 2-fluoro-4-iodopyridine with benzyl mercaptan (NaH, DMF, 0°C) to install the sulfur at position 4.
- Amination: Perform S_NAr on the 2-fluoro position using aqueous ammonia (high pressure/temp) or protected amine to generate the 2-amino moiety.
- Oxidative Chlorination: Treat the benzyl sulfide intermediate with gas in acetic acid/water (or N-chlorosuccinimide/HCl) to generate the sulfonyl chloride.
- Amidation: React the crude sulfonyl chloride immediately with aqueous at 0°C to yield **2-aminopyridine-4-sulfonamide**.
- Purification: Recrystallize from Ethanol/Water.

Protocol B: Stopped-Flow CO₂ Hydration Assay (The Gold Standard)

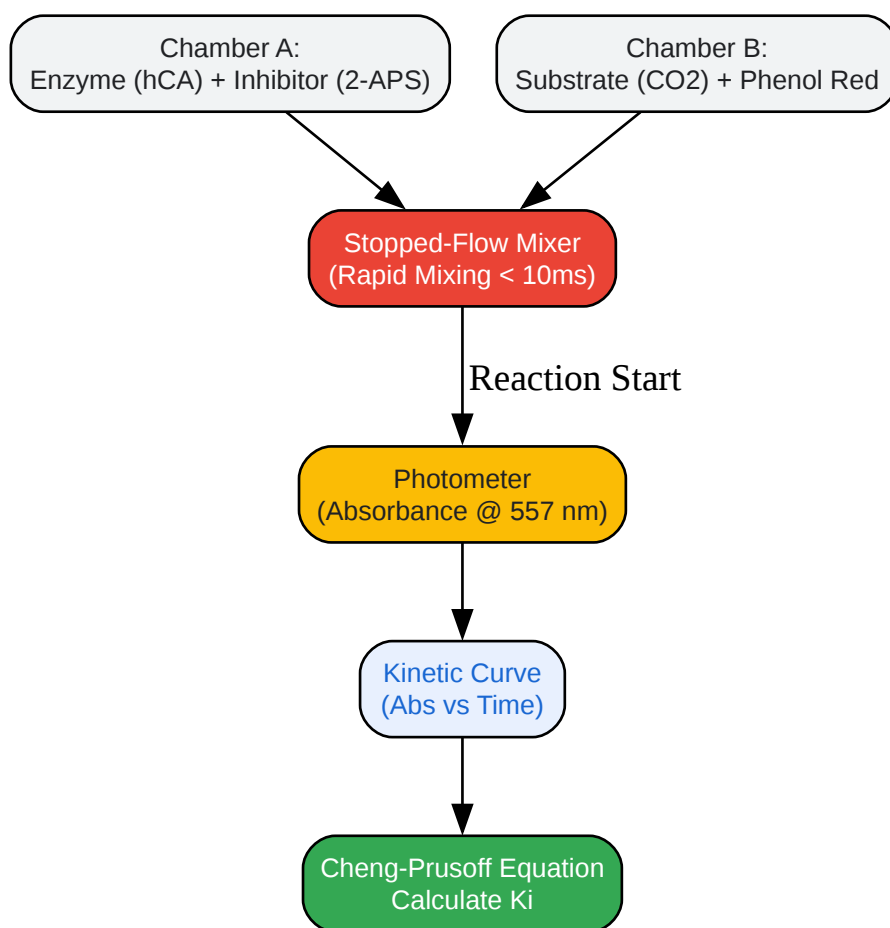
Objective: Determine the inhibition constant (K_i) by measuring the rate of CO₂ hydration.^[1]

Methodology: This assay utilizes a pH indicator (Phenol Red) to track the acidification of the buffer as CO₂ is converted to bicarbonate (

) and protons (

).

Workflow Diagram:



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Figure 2: Stopped-Flow Kinetic Assay workflow for determining K_i values of CA Inhibitors.

Step-by-Step Procedure:

- Buffer Prep: Prepare 20 mM HEPES buffer (pH 7.5) with 20 mM (to maintain ionic strength).
- Enzyme Solution: Dilute hCA recombinant protein to approx 10 nM in the buffer. Incubate with 2-APS (concentrations 0.1 nM – 10 μM) for 15 mins.
- Substrate Solution: Saturate water with (approx 33 mM) and add Phenol Red indicator (0.2 mM).

- Measurement: Inject both solutions into a Stopped-Flow apparatus (e.g., Applied Photophysics).
- Detection: Monitor the decrease in absorbance at 557 nm (Phenol Red color change) over 0.5–1.0 seconds.
- Calculation: Fit the initial rates to the Michaelis-Menten equation. Calculate K_m and convert to K_i using the Cheng-Prusoff equation:
$$K_i = K_m \left(1 + \frac{[S]}{K_m} \right)$$

(Where [S] is CO₂ concentration and K_m is the Michaelis constant for the specific isoform).

References

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[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

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